

Technical Guide: 16:0-18:1 PE-d31 for Quantitative Lipidomics

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Compound of Interest

Compound Name: 16:0-18:1 PE-d31

Cat. No.: B15553330

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-palmitoyl-d31-2-oleoyl-sn-glycero-3-phosphoethanolamine (**16:0-18:1 PE-d31**) is a deuterated synthetic phospholipid. It serves as a crucial internal standard in the field of lipidomics, particularly for the quantitative analysis of phosphatidylethanolamines (PEs) and other lipid species by mass spectrometry. The incorporation of 31 deuterium atoms onto the palmitoyl (16:0) fatty acyl chain provides a significant mass shift from its endogenous, non-labeled counterpart, without substantially altering its chemical and physical properties. This allows for precise and accurate quantification of lipids in complex biological samples through the stable isotope dilution method.

This guide provides a comprehensive overview of the technical details, experimental protocols, and data analysis considerations for utilizing **16:0-18:1 PE-d31** in lipidomics research.

Core Properties and Specifications

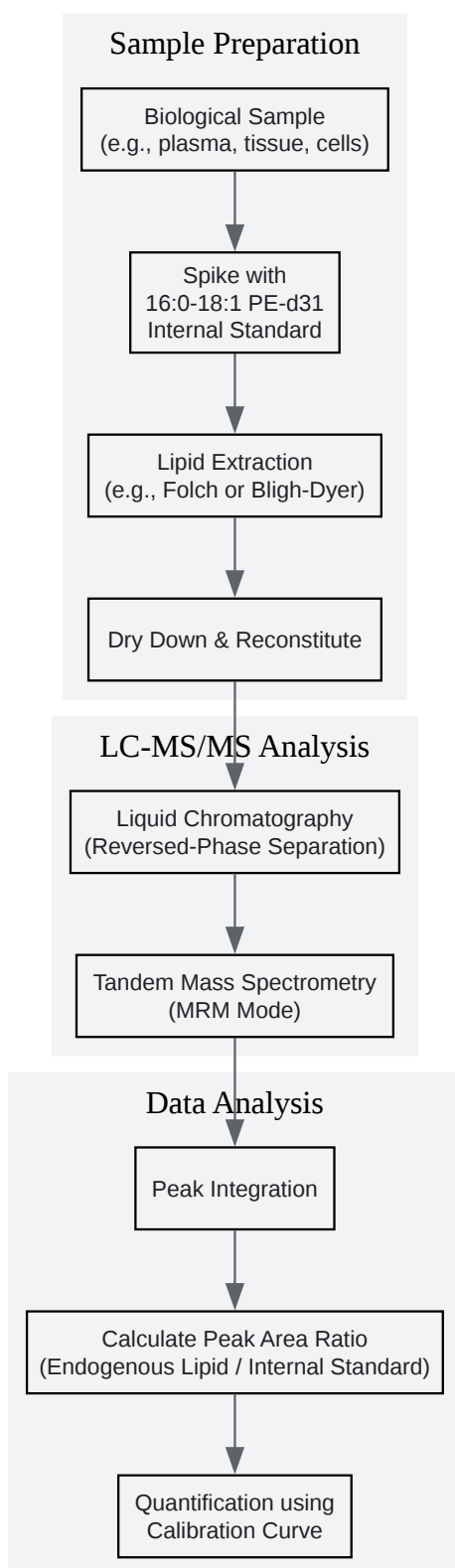
A summary of the key quantitative data for both the deuterated internal standard and its non-deuterated analogue is presented below.

Property	1-palmitoyl-d31-2-oleoyl-sn-glycero-3-phosphoethanolamine (16:0-18:1 PE-d31)	1-palmitoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine (16:0-18:1 PE)
Synonyms	16:0-d31-18:1 PE	POPE, 1-Palmitoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine
Molecular Formula	C39H45D31NO8P	C39H76NO8P
Molecular Weight	749.19 g/mol	718.0 g/mol
Exact Mass	748.725464 Da ^[1]	717.53085538 Da ^[2]
Physical Form	Powder	Solid
Storage Temperature	-20°C	-20°C

Application in Quantitative Lipidomics

16:0-18:1 PE-d31 is primarily employed as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) based lipidomics workflows.^{[3][4][5][6][7][8]} Its utility is rooted in the principle of stable isotope dilution, where a known amount of the deuterated standard is spiked into a biological sample prior to lipid extraction and analysis.

The workflow for utilizing **16:0-18:1 PE-d31** in a typical lipidomics experiment is outlined below.



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Caption: Experimental workflow for quantitative lipidomics using **16:0-18:1 PE-d31**.

Experimental Protocols

Lipid Extraction (Modified Folch Method)

This protocol is a general guideline and may require optimization based on the sample type and volume.

- **Sample Homogenization:** For tissue samples, weigh approximately 10-50 mg and homogenize in a suitable buffer (e.g., phosphate-buffered saline). For plasma or serum, use 25-100 μ L. For cultured cells, a cell pellet of 1-10 million cells is typically used.
- **Internal Standard Spiking:** Add a known amount of **16:0-18:1 PE-d31** in a solvent such as chloroform:methanol (2:1, v/v) to the homogenized sample. A typical concentration for the internal standard in the final reconstituted sample is in the range of 0.1-1 μ M.[\[3\]](#)
- **Solvent Addition:** Add a 2:1 (v/v) mixture of chloroform:methanol to the sample, vortex thoroughly, and incubate on ice for 30 minutes.
- **Phase Separation:** Add 0.9% NaCl solution to induce phase separation. Vortex and centrifuge at a low speed (e.g., 2000 x g) for 10 minutes.
- **Collection of Organic Phase:** Carefully collect the lower organic phase containing the lipids using a glass Pasteur pipette.
- **Drying and Reconstitution:** Dry the collected organic phase under a stream of nitrogen gas. Reconstitute the lipid extract in a solvent compatible with the LC-MS system, such as methanol or isopropanol.

LC-MS/MS Analysis

The separation and detection of 16:0-18:1 PE and its deuterated internal standard are typically performed using a reversed-phase liquid chromatography system coupled to a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.

Typical LC-MS/MS Parameters:

Parameter	Typical Setting
LC Column	C18 or C8 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid and 10 mM ammonium formate
Mobile Phase B	Acetonitrile/Isopropanol (e.g., 90:10, v/v) with 0.1% formic acid and 10 mM ammonium formate
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40 - 55 $^{\circ}$ C
Ionization Mode	Electrospray Ionization (ESI), typically in negative mode for PE analysis
MS Analysis Mode	Multiple Reaction Monitoring (MRM)

Proposed MRM Transitions for Quantification:

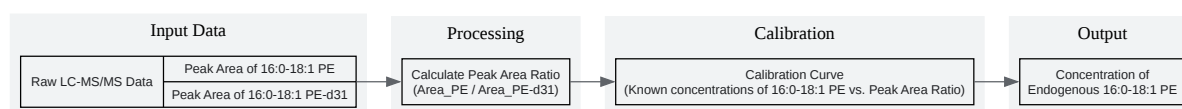
The fragmentation of phosphatidylethanolamines in negative ion mode commonly occurs through the neutral loss of the phosphoethanolamine headgroup (141 Da) or by fragmentation into the constituent fatty acyl anions. For quantitative analysis, monitoring the transitions of the precursor ion to the fatty acyl product ions is often preferred for specificity.

Compound	Precursor Ion (Q1) [M-H] ⁻	Product Ion (Q3)	Polarity
16:0-18:1 PE	m/z 716.5	m/z 255.2 (Palmitate)	Negative
m/z 281.2 (Oleate)	Negative		
16:0-18:1 PE-d31	m/z 747.7	m/z 286.2 (Palmitate-d31)	Negative
m/z 281.2 (Oleate)	Negative		

Note: These MRM transitions are proposed based on the known fragmentation patterns of phosphatidylethanolamines. Optimal transitions and collision energies should be determined empirically on the specific mass spectrometer being used.

Data Analysis and Quantification

The quantification of endogenous 16:0-18:1 PE is achieved by calculating the ratio of the peak area of the endogenous lipid to the peak area of the spiked **16:0-18:1 PE-d31** internal standard.



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- To cite this document: BenchChem. [Technical Guide: 16:0-18:1 PE-d31 for Quantitative Lipidomics]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15553330/docs#technical-guide-16-0-18-1-pe-d31-for-quantitative-lipidomics>]

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